

Application Notes and Protocols for T-PEG2-acid

Cell Surface Labeling

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Compound of Interest

Compound Name: TCO-PEG2-acid

Cat. No.: B15552585

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the principles and techniques for labeling the surface of live cells using **TCO-PEG2-acid**. This method utilizes the highly efficient and bioorthogonal inverse-electron-demand Diels-Alder (iEDDA) cycloaddition reaction between a trans-cyclooctene (TCO) group and a tetrazine (Tz) moiety.^{[1][2]} This "click chemistry" reaction is exceptionally fast, highly specific, and occurs under biocompatible conditions, making it ideal for labeling proteins on live cells without interfering with cellular processes.^[1]

The inclusion of a polyethylene glycol (PEG) spacer in the TCO linker enhances water solubility and reduces steric hindrance, which can improve labeling efficiency and minimize the aggregation of labeled proteins.^{[1][3]} **TCO-PEG2-acid** allows for the functionalization of cell surface proteins by targeting primary amines (e.g., from lysine residues) through the activation of its carboxylic acid group.^{[2][4][5]}

There are two primary strategies for labeling cell surface proteins using this technology:

- **Two-Step Labeling of Cell Surface Amines:** This approach first involves the covalent attachment of the TCO moiety to primary amines on the cell surface proteins. This is achieved by activating the carboxylic acid of **TCO-PEG2-acid** with EDC and NHS to form an

NHS ester, which then reacts with the amines.[2] The TCO-functionalized cells are then labeled in a second step with a tetrazine-conjugated probe (e.g., a fluorophore).[2]

- **Direct Labeling via TCO-conjugated Antibodies:** This method uses an antibody that specifically recognizes a cell surface protein of interest and has been pre-conjugated with a TCO linker. The TCO-labeled antibody is incubated with the cells, and subsequent detection is achieved by adding a tetrazine-functionalized probe.[1]

Data Presentation

The following tables summarize key quantitative data related to the reagents and reactions involved in the **TCO-PEG2-acid** cell surface labeling protocols.

Table 1: Reagent Concentrations and Incubation Parameters

Parameter	Two-Step Labeling (Amine Coupling)	Direct Labeling (Antibody-Based)	Bioorthogonal Reaction (TCO + Tetrazine)
Cell Density	1-5 x 10 ⁶ cells/mL[2]	1 x 10 ⁶ cells/mL[1]	N/A
TCO-PEG2-acid Activation	15-30 minutes at room temperature[2]	N/A	N/A
Amine Coupling Incubation	1-2 hours at room temperature[2]	N/A	N/A
TCO-Antibody Incubation	N/A	30-60 minutes on ice or at 4°C[1]	N/A
Tetrazine-Probe Concentration	1-10 µM[2]	5-20 µM[1]	N/A
Bioorthogonal Reaction Incubation	15-60 minutes at 37°C or room temp[2]	30-60 minutes at room temperature[1]	N/A
Quenching Buffer Concentration	50-100 mM[2][3]	N/A	N/A

Experimental Protocols

Protocol 1: Two-Step Cell Surface Labeling via Amine Coupling

This protocol describes the functionalization of cell surface primary amines with **TCO-PEG2-acid**, followed by labeling with a tetrazine-conjugated fluorophore.

Materials:

- Cells of interest (adherent or suspension)
- **TCO-PEG2-acid**[\[4\]](#)[\[5\]](#)
- 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- N-hydroxysuccinimide (NHS)
- Amine-free Coupling Buffer (e.g., PBS, pH 7.4)
- Quenching Buffer (e.g., 1 M Tris-HCl, pH 8.0)[\[3\]](#)
- Wash Buffer (e.g., PBS with 1% BSA)[\[1\]](#)
- Tetrazine-conjugated fluorophore
- Anhydrous DMSO or DMF

Procedure:

Step 1: Functionalization of Cell Surface with TCO Groups

- Cell Preparation:
 - For adherent cells, grow cells to 70-80% confluency.[\[2\]](#)
 - For suspension cells, harvest and wash once with ice-cold, amine-free Coupling Buffer. Resuspend to a concentration of $1-5 \times 10^6$ cells/mL.[\[2\]](#)
- Activation of **TCO-PEG2-acid**:

- Immediately before use, prepare a solution of **TCO-PEG2-acid**, EDC, and NHS in an amine-free buffer.
- Incubate for 15-30 minutes at room temperature to activate the carboxylic acid.[\[2\]](#)
- Coupling to Cell Surface Amines:
 - For adherent cells, aspirate the culture medium, wash once with Coupling Buffer, and add the activated TCO solution.[\[2\]](#)
 - For suspension cells, add the activated TCO solution to the cell suspension.[\[2\]](#)
 - Incubate for 1-2 hours at room temperature with gentle agitation.[\[2\]](#)
- Quenching and Washing:
 - Quench the reaction by adding Quenching Buffer to a final concentration of 50-100 mM and incubate for 10 minutes.[\[2\]](#)
 - Wash the cells 2-3 times with Wash Buffer.[\[2\]](#)

Step 2: Bioorthogonal Labeling with Tetrazine-Fluorophore

- Preparation of Tetrazine-Fluorophore Solution:
 - Prepare a stock solution of the tetrazine-fluorophore in DMSO (e.g., 1 mM).
 - Dilute the stock solution in cell culture medium or PBS to the desired final concentration (typically 1-10 μ M).[\[2\]](#)
- Labeling Reaction:
 - Resuspend the TCO-functionalized cells (or add to adherent cells) in the tetrazine-fluorophore solution.
 - Incubate for 15-60 minutes at 37°C or room temperature, protected from light.[\[2\]](#)
- Final Washing and Analysis:

- Wash the cells two to three times with warm imaging medium to remove any unreacted probe.[\[6\]](#)
- The cells are now ready for analysis by fluorescence microscopy or flow cytometry.

Protocol 2: Direct Labeling with TCO-Conjugated Antibodies

This protocol describes the labeling of a specific cell surface protein using a TCO-conjugated antibody, followed by detection with a tetrazine-fluorophore.

Materials:

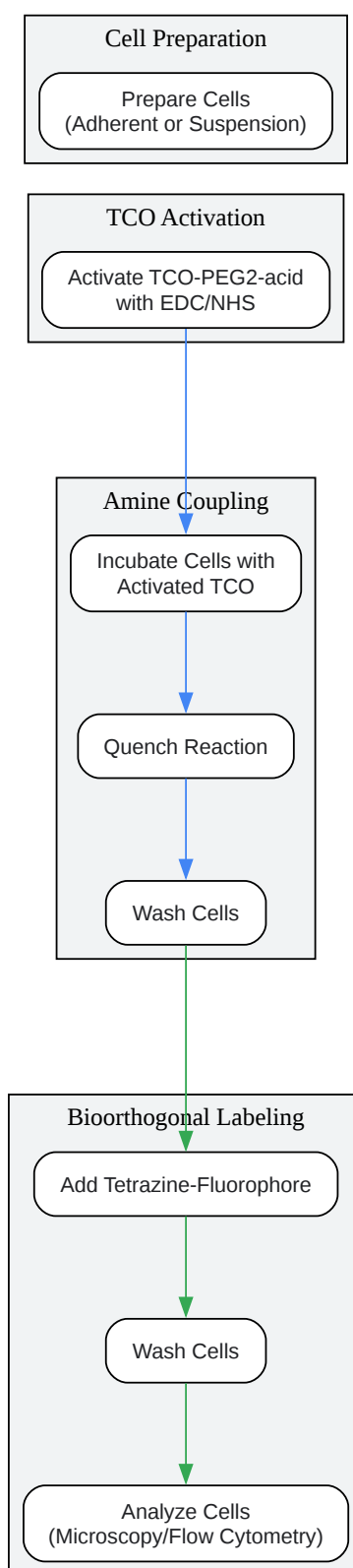
- Cells expressing the target surface protein
- TCO-conjugated antibody
- Wash Buffer (cold PBS with 1% BSA)[\[1\]](#)
- Tetrazine-conjugated fluorophore

Procedure:

- Cell Preparation:
 - Harvest cells and wash twice with cold Wash Buffer.[\[1\]](#)
 - Resuspend cells in cold Wash Buffer to a concentration of 1×10^6 cells/mL.[\[1\]](#)
- Antibody Incubation:
 - Add the TCO-conjugated antibody to the cell suspension at a pre-determined optimal concentration.
 - Incubate for 30-60 minutes on ice or at 4°C, protected from light.[\[1\]](#)
- Washing:

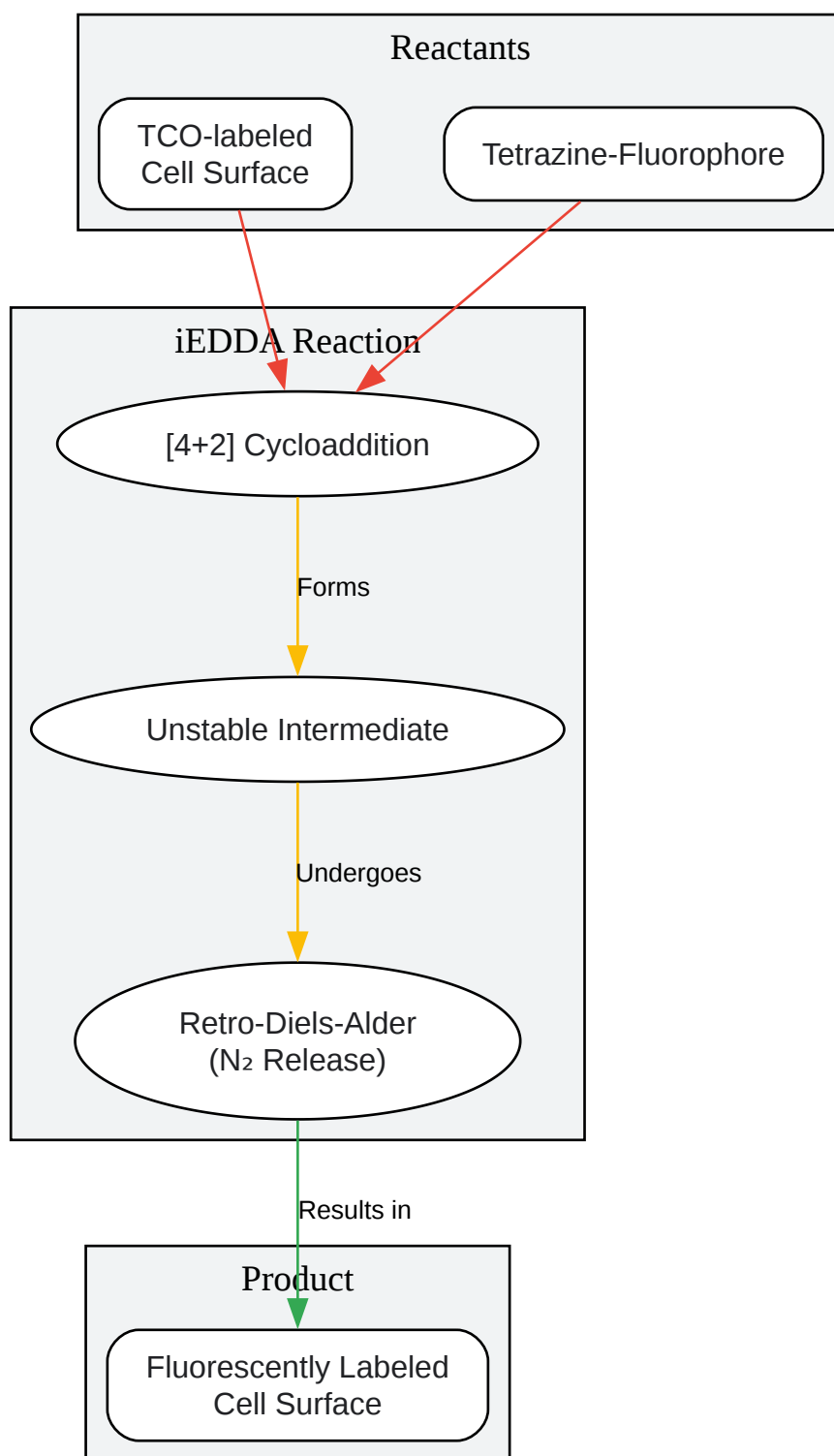
- Wash the cells three times with cold Wash Buffer to remove unbound antibody. Centrifuge at 300 x g for 5 minutes between washes.[\[1\]](#)
- Tetrazine-Fluorophore Reaction:
 - Resuspend the cells in cold Wash Buffer.
 - Add the tetrazine-functionalized fluorophore to a final concentration of 5-20 μM .[\[1\]](#)
 - Incubate for 30-60 minutes at room temperature, protected from light.[\[1\]](#)
- Final Washing and Analysis:
 - Wash the cells twice with PBS to remove any unreacted probe.[\[1\]](#)
 - The cells are now ready for analysis.

Visualizations



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Caption: Workflow for two-step **TCO-PEG2-acid** cell surface labeling.



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Caption: TCO-Tetrazine bioorthogonal reaction signaling pathway.

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